

Application Notes and Protocols for Studying Fyn Kinase Activity Using EPQpYEEIPIYL

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Compound of Interest

Compound Name: EPQpYEEIPIYL

Cat. No.: B8220887

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Introduction

Fyn kinase, a member of the Src family of non-receptor tyrosine kinases, is a critical regulator of a multitude of cellular processes, including signal transduction, cell adhesion, and cytoskeletal remodeling. Dysregulation of Fyn activity has been implicated in various pathological conditions, such as cancer and neurodegenerative diseases. The phosphopeptide **EPQpYEEIPIYL** is a high-affinity ligand for the Src homology 2 (SH2) domain of Src family kinases, including Fyn.^{[1][2]} By binding to the SH2 domain, **EPQpYEEIPIYL** can disrupt the autoinhibitory conformation of Fyn, leading to its activation. This property makes **EPQpYEEIPIYL** a valuable tool for studying the mechanisms of Fyn activation and for screening for potential modulators of its activity.

These application notes provide detailed protocols for utilizing the phosphopeptide **EPQpYEEIPIYL** to activate Fyn kinase and subsequently measure its catalytic activity through in vitro kinase assays.

Principle of the Assay

The study of Fyn kinase activity using **EPQpYEEIPIYL** involves a two-step process. First, the Fyn enzyme is pre-incubated with the **EPQpYEEIPIYL** peptide. This allows the peptide to bind to the SH2 domain of Fyn, disrupting its autoinhibitory intramolecular interactions and transitioning the kinase into an active conformation.

In the second step, a suitable substrate and ATP (adenosine triphosphate) are introduced to the activated Fyn kinase. The kinase then catalyzes the transfer of a phosphate group from ATP to the substrate. The level of substrate phosphorylation is subsequently measured, providing a quantitative assessment of Fyn kinase activity. This method allows for the investigation of Fyn activation mechanisms and the screening of compounds that may modulate this process.

Data Presentation

Table 1: Materials and Reagents

Reagent	Supplier	Catalog Number	Storage
Recombinant Human Fyn Kinase	Example Supplier A	FYN-123H	-80°C
EPQpYEEIPIYL Peptide	Example Supplier B	P-456	-20°C
Fyn Substrate Peptide (e.g., Src tide)	Example Supplier C	S-789	-20°C
[γ - ³² P]ATP	Example Supplier D	R-ATP-01	-20°C
5X Kinase Assay Buffer	Example Supplier A	KAB-001	4°C
ATP (10 mM)	Example Supplier E	A-321	-20°C
P81 Phosphocellulose Paper	Example Supplier F	P81-100	Room Temp
Phosphoric Acid	Example Supplier G	PA-500	Room Temp
Scintillation Cocktail	Example Supplier H	SC-200	Room Temp

Table 2: Illustrative Quantitative Data of Fyn Kinase Activation

The following table presents representative data demonstrating the activation of Fyn kinase by EPQpYEEIPIYL. The kinase activity is measured by the incorporation of ³²P into a substrate

peptide. Note that the presence of an SH2 domain ligand is expected to increase the Vmax of the kinase for its substrate.

Condition	EPQpYEEIP IYL (μM)	Fyn Kinase (nM)	Substrate Peptide (μM)	Vmax (pmol/min/ μg)	Fold Activation
Basal	0	10	100	50	1.0
Activated	1	10	100	150	3.0
Activated	10	10	100	250	5.0
Activated	50	10	100	300	6.0

This data is illustrative and the actual fold activation may vary depending on experimental conditions.

Experimental Protocols

Protocol 1: In Vitro Fyn Kinase Activation and Activity Assay using Radiolabeled ATP

This protocol details the activation of Fyn kinase with **EPQpYEEIPIYL** followed by the measurement of its activity using a specific peptide substrate and [γ -³²P]ATP.

Materials:

- Recombinant Fyn Kinase
- **EPQpYEEIPIYL** Peptide
- Fyn Substrate Peptide (e.g., Src tide: KVEKIGEGTYGVVYK)
- [γ -³²P]ATP (10 μCi/μl)
- 5X Kinase Assay Buffer (e.g., 250 mM Tris-HCl pH 7.5, 50 mM MgCl₂, 5 mM EGTA, 0.5 mg/ml BSA, 10 mM DTT)

- ATP (10 mM)
- P81 Phosphocellulose Paper
- 0.75% Phosphoric Acid
- Acetone
- Scintillation Counter and Vials
- Microcentrifuge Tubes
- Pipettes and Tips
- Incubator/Water Bath (30°C)

Procedure:

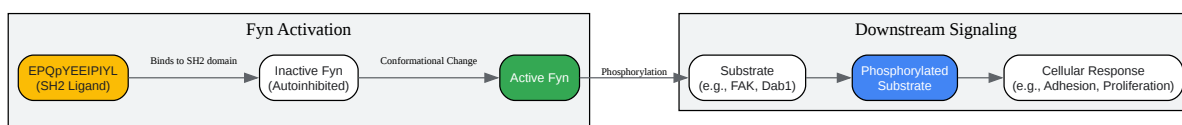
- Preparation of Reagents:
 - Prepare 1X Kinase Assay Buffer by diluting the 5X stock with sterile water.
 - Prepare a 100 µM stock solution of **EPQpYEEIPIYL** in sterile water.
 - Prepare a 1 mM stock solution of the Fyn substrate peptide in sterile water.
 - Prepare a working solution of ATP by mixing cold 10 mM ATP with [γ-³²P]ATP. For a final assay concentration of 100 µM ATP, mix 1 µl of 10 mM ATP with a desired amount of [γ-³²P]ATP and adjust the volume to create an appropriate stock for the reaction mix.
- Fyn Kinase Activation (Pre-incubation):
 - In a microcentrifuge tube, prepare the activation mix by combining:
 - Recombinant Fyn Kinase (to a final concentration of 10 nM)
 - **EPQpYEEIPIYL** (to the desired final concentration, e.g., 10 µM)
 - 1X Kinase Assay Buffer

- Incubate the mixture for 15 minutes at 30°C to allow for the activation of Fyn kinase.
- Prepare a "Basal Activity" control tube without the **EPQpYEEIPIYL** peptide.
- Kinase Reaction:
 - To initiate the kinase reaction, add the following to the activation mix:
 - Fyn Substrate Peptide (to a final concentration of 100 µM)
 - ATP/[γ-³²P]ATP mix (to a final concentration of 100 µM)
 - The final reaction volume is typically 25-50 µl.
 - Incubate the reaction mixture for 20 minutes at 30°C.
- Stopping the Reaction and Spotting:
 - Terminate the reaction by adding an equal volume of 0.75% phosphoric acid.
 - Spot 20 µl of the reaction mixture onto a labeled P81 phosphocellulose paper square.
- Washing:
 - Wash the P81 papers three times for 5 minutes each in a beaker containing 0.75% phosphoric acid.
 - Perform a final wash with acetone for 2 minutes to dry the papers.
- Quantification:
 - Place the dried P81 papers into scintillation vials.
 - Add 5 ml of scintillation cocktail to each vial.
 - Measure the incorporated radioactivity using a scintillation counter.
- Data Analysis:

- Calculate the specific activity of Fyn kinase (e.g., in pmol of phosphate transferred per minute per microgram of enzyme).
- Determine the fold activation by comparing the activity of Fyn with and without **EPQpYEEIPIYL**.

Visualizations

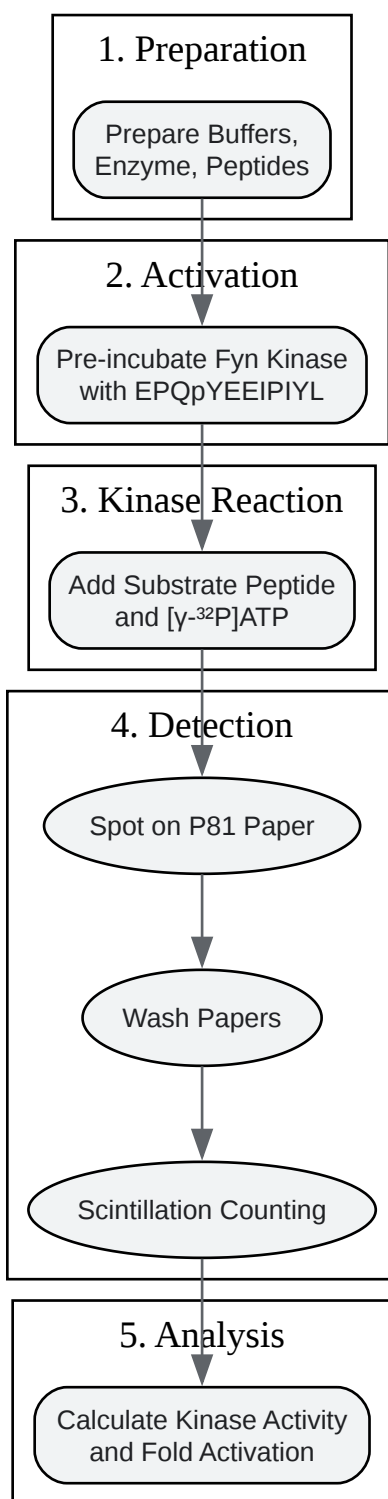
Fyn Kinase Signaling Pathway



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Caption: Fyn kinase activation by an SH2 ligand and downstream signaling.

Experimental Workflow for Fyn Kinase Activity Assay



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References

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